

# Personal protective equipment for handling N-Acetylcarnosine

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## Compound of Interest

Compound Name: **N-Acetylcarnosine**

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## Essential Safety and Handling Guide for N-Acetylcarnosine

This document provides immediate safety and logistical information for the handling and disposal of **N-Acetylcarnosine** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Physicochemical and Hazard Information

**N-Acetylcarnosine** (NAC) is a dipeptide and an acetylated form of L-carnosine.<sup>[1]</sup> While some safety data sheets (SDS) classify the substance as not hazardous according to the Globally Harmonized System (GHS), other suppliers indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[2][3]</sup> Therefore, it is prudent to handle this material as potentially hazardous until more conclusive information is available.<sup>[1]</sup>

Property	Value
Synonyms	N-acetyl-β-alanyl-L-histidine, NAC
CAS Number	56353-15-2
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	268.3 g/mol
Appearance	Crystalline solid
Purity	≥95%
Solubility in PBS (pH 7.2)	Approx. 10 mg/mL
Solubility in DMSO	Approx. 0.5 mg/mL
Storage Temperature	Room temperature for short-term; -20°C for long-term.[3][4]
Stability	≥4 years when stored at -20°C

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) are not available for **N-Acetylcarnosine**.[3]

## Personal Protective Equipment (PPE)

When handling **N-Acetylcarnosine**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Equipment	Specification
Hand Protection	Wear suitable protective gloves (e.g., nitrile rubber).
Eye/Face Protection	Use safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for larger quantities.
Skin and Body Protection	Wear a laboratory coat. Ensure skin is not exposed.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **N-Acetylcarnosine** from receipt to use.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container in a tightly closed state in a dry, cool, and well-ventilated area. [5] For long-term storage, maintain at -20°C.[3][4] Keep away from incompatible materials and foodstuff containers.[5]

### Preparation of Solutions

- Ventilation: All handling that may generate dust or aerosols should be performed in a well-ventilated area, preferably a chemical fume hood.[5]
- Weighing: Weigh the solid material carefully to avoid creating dust.
- Dissolving:

- For aqueous solutions, **N-Acetylcarnosine** can be dissolved directly in aqueous buffers like PBS (pH 7.2) to a concentration of approximately 10 mg/mL.[\[1\]](#) It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)
- For organic stock solutions, dissolve in a solvent of choice, such as DMSO, and purge with an inert gas.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[\[3\]](#) Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

## Emergency and Disposal Plan

### First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[3\]](#)
- Skin Contact: In case of contact, immediately wash the skin with plenty of soap and water.[\[3\]](#) Remove contaminated clothing and wash it before reuse.[\[3\]](#) If skin irritation occurs, get medical advice.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[3\]](#) Continue rinsing.[\[3\]](#) If eye irritation persists, seek medical attention.[\[3\]](#)
- Ingestion: Do not ingest. If swallowed, seek immediate medical advice.

### Accidental Release Measures (Spill)

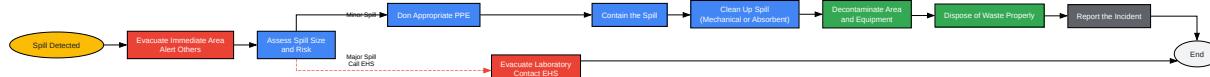
- Personal Precautions: Ensure adequate ventilation. Avoid dust formation. Wear appropriate personal protective equipment as outlined above.
- Containment and Cleaning: For a dry spill, mechanically pick up the material and place it into a suitable, closed container for disposal.[\[2\]](#) Avoid raising dust. For a solution spill, absorb with an inert material and place in a disposal container.
- Environmental Precautions: Do not allow the substance to enter sewers or surface/ground water.[\[2\]](#)

## Disposal Plan

- Waste Disposal: Dispose of **N-Acetylcarnosine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Container Disposal: Dispose of the contents and container to an approved waste disposal plant.[3]

## Workflow for Chemical Spill Response

The following diagram outlines the logical steps to follow in the event of an **N-Acetylcarnosine** spill.



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## References

- 1. [cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- 2. [cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- 3. [aksci.com](http://aksci.com) [aksci.com]
- 4. [goldbio.com](http://goldbio.com) [goldbio.com]
- 5. [echemi.com](http://echemi.com) [echemi.com]

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